

Regulatory Roadmap for N-Nitroso Dalbavancin: Application Notes and Testing Protocols

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Compound of Interest

Compound Name: *N-Nitroso Dalbavancin*

Cat. No.: *B15812090*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the testing of **N-Nitroso Dalbavancin** impurities in pharmaceutical products. These guidelines are synthesized from recommendations by major regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), to ensure patient safety and regulatory compliance.

Introduction to N-Nitrosamine Impurities

N-nitrosamines are a class of chemical compounds classified as probable human carcinogens. [1] Their presence in pharmaceuticals, even at trace levels, is a significant safety concern.[2] Regulatory agencies worldwide have established stringent guidelines for the control of these impurities in drug substances and products.[3][4] The International Council for Harmonisation (ICH) M7 guideline provides a framework for assessing and controlling DNA-reactive impurities like nitrosamines, categorizing them as a "cohort of concern" requiring strict control.[2][5]

N-Nitroso Dalbavancin is a potential nitrosamine impurity related to the antibiotic Dalbavancin. The FDA has identified several N-nitroso-dalbavancin and N-nitroso-desmethyl-

dalbavancin variants and has established recommended acceptable intake (AI) limits for them.
[6][7]

Risk Assessment and Mitigation Strategies

A thorough risk assessment is the foundational step in controlling **N-Nitroso Dalbavancin** impurities.[3] Manufacturers should evaluate their entire manufacturing process to identify potential sources of nitrosamine formation.[8]

Potential Sources of **N-Nitroso Dalbavancin** Formation:

- **Raw Materials and Reagents:** Presence of secondary or tertiary amines and nitrosating agents (e.g., nitrites, nitrous acid) in starting materials, solvents, or reagents.[8] The synthesis of Dalbavancin may involve reagents like 3-dimethylaminopropylamine, which contains a tertiary amine and has the potential to form nitrosamines.[9]
- **Process Conditions:** Reaction conditions such as pH, temperature, and the presence of catalysts that may favor nitrosation reactions.
- **Degradation:** Degradation of Dalbavancin or its intermediates under certain storage or processing conditions.
- **Cross-Contamination:** Contamination from shared equipment or processing lines.
- **Packaging Materials:** Leaching of nitrosamines or their precursors from packaging components.[8]

Mitigation Strategies:

- **Process Optimization:** Modify the manufacturing process to eliminate or minimize the conditions leading to nitrosamine formation.[8]
- **Supplier Qualification:** Implement stringent controls and testing for raw materials to limit the presence of precursor amines and nitrosating agents.[8]
- **Use of Scavengers:** Introduce antioxidants like ascorbic acid or alpha-tocopherol to inhibit nitrosation reactions.

- Purification: Employ appropriate purification steps to remove any formed **N-Nitroso Dalbavancin**.

Below is a logical workflow for the risk assessment and mitigation process.



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Risk Assessment and Mitigation Workflow

Analytical Protocols for N-Nitroso Dalbavancin Testing

Sensitive and validated analytical methods are crucial for the detection and quantification of **N-Nitroso Dalbavancin** at trace levels.[3] Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) is the most commonly recommended technique due to its high sensitivity and specificity.

Sample Preparation Protocol

Objective: To extract **N-Nitroso Dalbavancin** from the drug product matrix with high recovery and minimal degradation.

Materials:

- Dalbavancin drug substance or drug product
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- 0.45 µm syringe filters (PTFE or other suitable material)

Procedure:

- Standard Preparation:
 - Accurately weigh a known amount of **N-Nitroso Dalbavancin** reference standard.
 - Dissolve in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water) to prepare a stock solution.

- Perform serial dilutions to prepare calibration standards and quality control (QC) samples at appropriate concentrations.
- Sample Preparation:
 - Accurately weigh a portion of the Dalbavancin drug product powder equivalent to a specific dose.
 - Add a measured volume of extraction solvent (e.g., 10 mL of methanol/water 50:50 v/v).
 - Vortex for 2 minutes to ensure complete dissolution.
 - Sonicate for 10 minutes in a cold water bath to aid extraction.
 - Centrifuge at 4000 rpm for 15 minutes.
 - Filter the supernatant through a 0.45 µm syringe filter into an autosampler vial.

LC-MS/MS Method Protocol

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions (Example):

Parameter	Condition
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	5% B to 95% B over 10 minutes
Flow Rate	0.3 mL/min
Column Temperature	40 °C

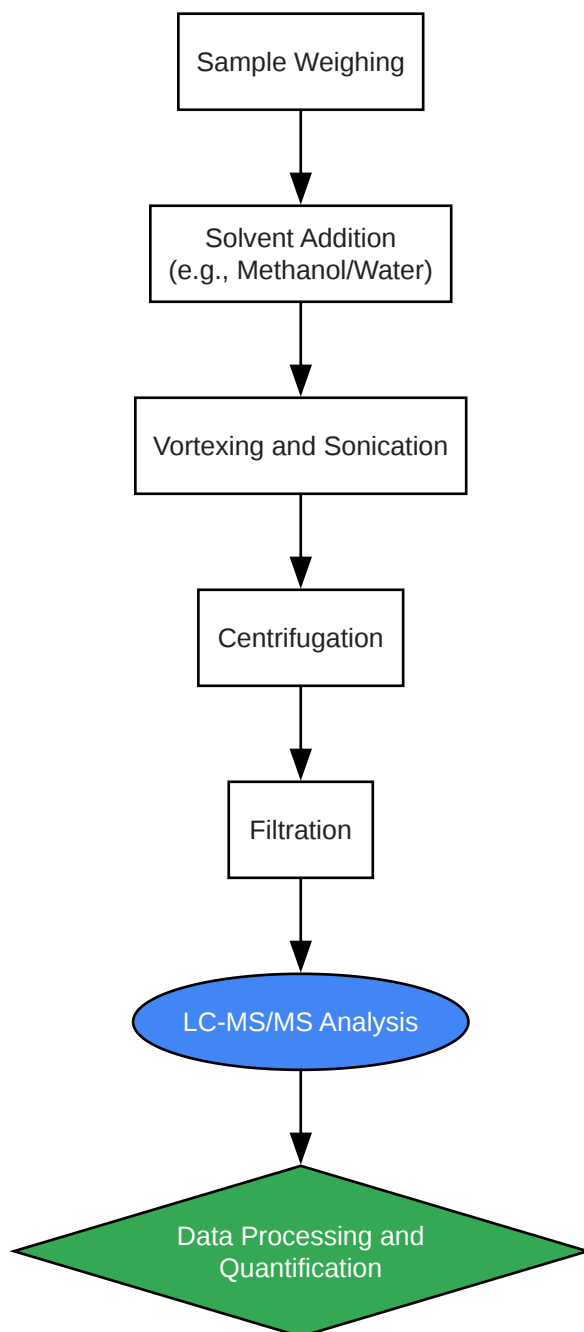
| Injection Volume | 5 µL |

Mass Spectrometric Conditions (Example):

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Gas Flow	800 L/hr

| MRM Transitions | To be determined using the **N-Nitroso Dalbavancin** reference standard. At least two transitions should be monitored for confirmation. |

The following diagram illustrates the analytical workflow.



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References

- [1. Nitrosamine impurities | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)
- [2. ardena.com \[ardena.com\]](#)
- [3. EMA Nitrosamine Guidelines - Zamann Pharma Support GmbH \[zamann-pharma.com\]](#)
- [4. Control of Nitrosamine Impurities in Human Drugs | FDA \[fda.gov\]](#)
- [5. ICH M7 for Nitrosamines: Steps for a Lifecycle Management - Zamann Pharma Support GmbH \[zamann-pharma.com\]](#)
- [6. fda.gov \[fda.gov\]](#)
- [7. 🇺🇸 FDA Control of Nitrosamine Impurities in Human Drugs revision2 - Page 3 - Guidance, Documents, Resources - Nitrosamines Exchange \[nitrosamines.usp.org\]](#)
- [8. FDA Issues Revised Guidance on the Control of Nitrosamine Impurities in Human Drugs \[khlaw.com\]](#)
- [9. CN107121505B - A method for measuring dalbavancin impurities - Google Patents \[patents.google.com\]](#)
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